

Gelsevirine and its Related Alkaloids: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Gelsevirine*

Cat. No.: *B15591307*

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An in-depth exploration of the chemical, pharmacological, and therapeutic landscape of a promising class of indole alkaloids.

Introduction

Gelsevirine and its structural congeners represent a fascinating class of monoterpenoid indole alkaloids predominantly isolated from the flowering plants of the genus *Gelsemium*. Historically, extracts from these plants have been used in traditional medicine for a variety of ailments, but their inherent toxicity has limited their widespread clinical application. Modern phytochemical and pharmacological research has identified specific alkaloids, including **gelsevirine**, gelsemine, koumine, and humantenmine, as the primary bioactive constituents. These compounds exhibit a range of biological activities, including analgesic, anxiolytic, anti-inflammatory, and immunomodulatory effects. This technical guide provides a comprehensive overview of the core chemical and biological aspects of **gelsevirine** and its related alkaloids, with a focus on quantitative data, experimental methodologies, and key signaling pathways, to support further research and drug development efforts in this area.

Core Alkaloids and their Bioactivities: A Quantitative Overview

The primary alkaloids from Gelsemium species, while structurally related, exhibit distinct pharmacological profiles and potencies. A summary of their key quantitative bioactivity and toxicity data is presented below.

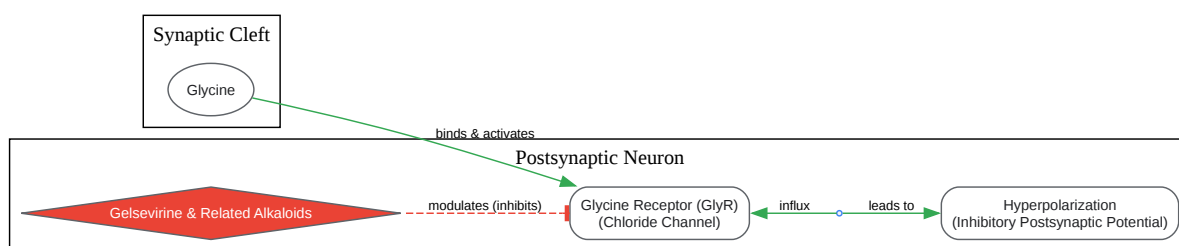
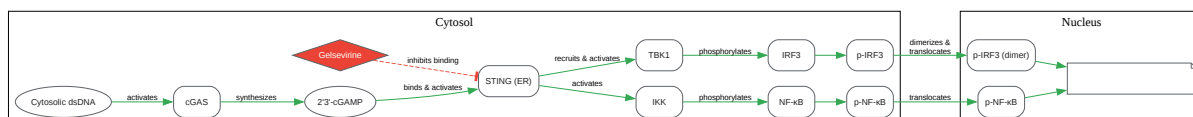
Alkaloid	Assay	Target/Model	Value	Citation(s)
Gelsevirine	STING Inhibition (murine macrophages)	2'3'-cGAMP-induced IFN- β expression	IC50: 5.365 μ M	[1]
STING Inhibition (human monocytes)	2'3'-cGAMP-induced IFN- β expression	IC50: 0.766 μ M	[1]	
STING Binding	Human STING C-terminal domain	Kd: 27.6 μ M	[1][2]	
Glycine Receptor (α 1) Inhibition	Recombinant human GlyR α 1	IC50: 40.6 $\pm$ 8.2 μ M		
Koumine	Glycine Receptor (α 1) Inhibition	Recombinant human GlyR α 1	IC50: 31.5 $\pm$ 1.7 μ M	
Acute Toxicity (mice)	Intraperitoneal administration	LD50: ~100 mg/kg		
Gelsemine	Acute Toxicity (mice)	Intraperitoneal administration	LD50: ~56 mg/kg	
Glycine Receptor (native) Inhibition	Rat spinal cord receptors	IC50: ~40 μ M	[3]	
GABA-A Receptor Inhibition	Recombinant and native receptors	IC50: ~55–75 μ M	[3]	
Humantenmine	Acute Toxicity (mice)	Intraperitoneal administration	LD50: < 0.2 mg/kg	[3]
Gelsenicine	Acute Toxicity (mice)	Intraperitoneal administration	LD50: ~0.128 mg/kg	

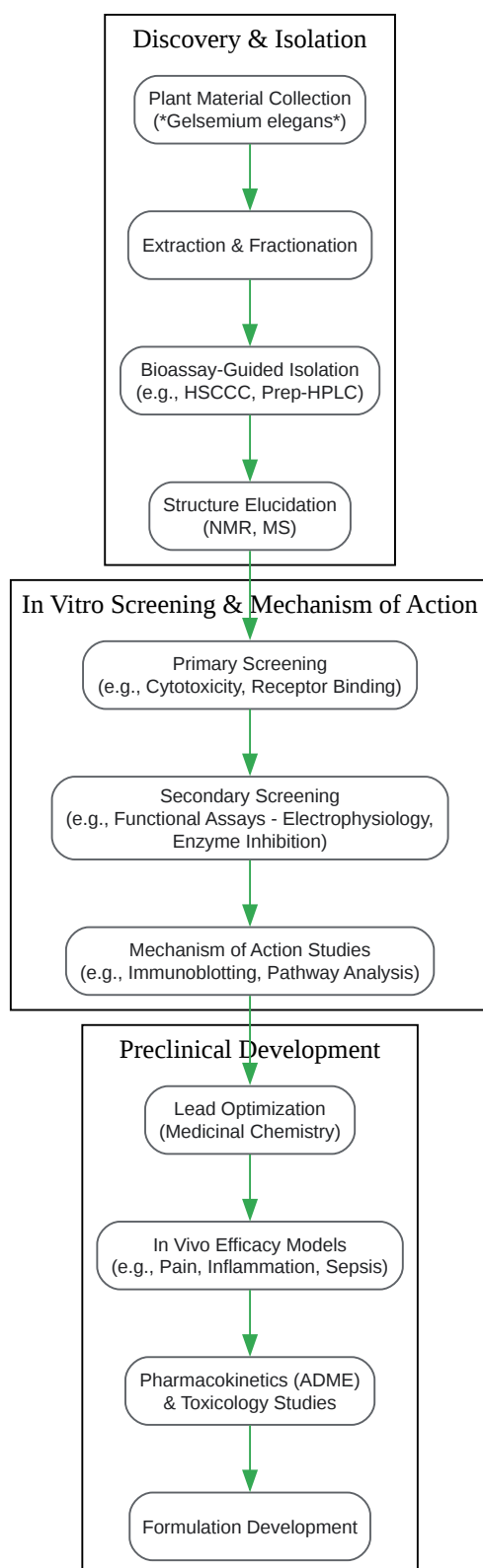
Key Signaling Pathways

Gelsevirine and its related alkaloids exert their biological effects through the modulation of several key signaling pathways. The two most well-characterized pathways are the inhibition of the STING (Stimulator of Interferon Genes) pathway and the modulation of inhibitory neurotransmitter receptors, particularly the glycine receptor.

STING Signaling Pathway Inhibition by Gelsevirine

Gelsevirine has been identified as a specific inhibitor of the STING signaling pathway, which plays a crucial role in the innate immune response to cytosolic DNA. By binding to the cyclic dinucleotide (CDN)-binding pocket of STING, **gelsevirine** prevents its activation and downstream signaling, leading to a reduction in the production of pro-inflammatory cytokines.





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References

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- 2. [caymanchem.com \[caymanchem.com\]](#)
- 3. [Molecular Pharmacology of Gelsemium Alkaloids on Inhibitory Receptors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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